An In-depth Technical Guide to 3-(2-Chloroethyl)pyridine Hydrochloride

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Compound of Interest

Compound Name:	*3-(2-Chloroethyl)pyridine hydrochloride*
CAS No.:	*4226-36-2*
Cat. No.:	*B1346068*

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Abstract

3-(2-Chloroethyl)pyridine hydrochloride is a heterocyclic organic compound of significant interest in medicinal chemistry and synthetic organic chemistry. Its structure, featuring a pyridine ring and a reactive chloroethyl group, renders it a valuable building block for the synthesis of a variety of more complex molecules with potential therapeutic applications. This guide provides a comprehensive overview of the known physical and chemical properties of **3-(2-Chloroethyl)pyridine hydrochloride**, alongside a detailed protocol for the synthesis of its free base form. Due to the limited availability of specific experimental data for the hydrochloride salt, this document also draws upon data from closely related analogs to provide a broader understanding of its chemical nature and safe handling procedures.

Chemical Identity and Molecular Structure

3-(2-Chloroethyl)pyridine hydrochloride is the hydrochloride salt of 3-(2-chloroethyl)pyridine. The protonation of the nitrogen atom in the pyridine ring increases the compound's polarity and

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water solubility.

- IUPAC Name: 3-(2-chloroethyl)pyridine;hydrochloride[1]
- CAS Number: 4226-36-2[1][2][3]
- Molecular Formula: $C_7H_9Cl_2N$[1][2][3]
- Molecular Weight: 178.06 g/mol [1][2][3]
- Canonical SMILES: C1=CC(=CN=C1)CCCl.Cl

Molecular Structure:

Caption: 2D structure of **3-(2-Chloroethyl)pyridine hydrochloride**.

Physical Properties

Comprehensive experimental data for the physical properties of **3-(2-Chloroethyl)pyridine hydrochloride** are not readily available in the public domain. The information that has been reliably sourced is presented below. For properties such as melting and boiling points, data for the isomeric compound 3-(chloromethyl)pyridine hydrochloride is often misattributed and should be used with caution.

Property	Value	Source
Molecular Formula	$C_7H_9Cl_2N$	[1][2][3]
Molecular Weight	178.06 g/mol	[1][2][3]
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

Synthesis Protocol

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A common method for the preparation of the free base, 3-(2-chloroethyl)pyridine, involves the chlorination of 3-(2-hydroxyethyl)pyridine using thionyl chloride. The hydrochloride salt can then be formed by treating a solution of the free base with hydrochloric acid.

Synthesis of 3-(2-chloroethyl)pyridine (Free Base):[4]



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Sources

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